Structural and Functional Divergence: (2-Hydroxyacetyl)urea vs. Hydantoin

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Compound of Interest

Compound Name:	*(2-hydroxyacetyl)urea*
CAS No.:	*859736-82-6*
Cat. No.:	*B6148820*

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Executive Summary

The distinction between **(2-hydroxyacetyl)urea** and hydantoin lies in the cyclization status of the glycolyl-urea backbone.

- Hydantoin (Imidazolidine-2,4-dione) is the cyclic imide, a stable five-membered ring serving as a privileged scaffold in medicinal chemistry (e.g., phenytoin).[1] Historically, it has been referred to as "glycolylurea," leading to nomenclature confusion.
- **(2-Hydroxyacetyl)urea** is the acyclic N-acylurea, a distinct structural isomer of hydantoic acid. It represents the "open-chain" congener where the urea moiety is acylated by a glycolyl group but has not undergone cyclodehydration.

This guide dissects their electronic properties, synthetic pathways, and analytical signatures to prevent misidentification in drug development workflows.

Structural & Electronic Analysis

Chemical Connectivity

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The fundamental difference is the connectivity of the three-carbon backbone and the resulting electronic conjugation.

Feature	Hydantoin	(2-Hydroxyacetyl)urea
IUPAC Name	Imidazolidine-2,4-dione	N-(2-Hydroxyacetyl)urea
CAS Number	461-72-3	859736-82-6
Formula		
Structure	Cyclic (5-membered ring)	Acyclic (Linear chain)
Functional Group	Cyclic Imide (–CO–NH–CO–)	N-Acyl Urea (–CO–NH–CO–NH_2) + Alcohol
Hybridization	Planar ring system	Flexible alkyl chain (methylene)

Isomerism and Tautomerism

A critical point of confusion is the relationship between **(2-hydroxyacetyl)urea** and hydantoic acid (N-carbamoylglycine). Both are acyclic isomers (

), but their connectivity differs:

- **(2-Hydroxyacetyl)urea**: Urea nitrogen is acylated by the glycolic acid carbonyl (

).
- Hydantoic Acid: Glycine nitrogen is carbamoylated (

).

Hydantoin is the dehydrated product of hydantoic acid, not typically **(2-hydroxyacetyl)urea**, although both can theoretically serve as precursors under specific catalytic conditions.

Electronic Distribution & pKa

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- Hydantoin (Acidic): The imide proton (N3-H) is flanked by two carbonyls, allowing for resonance delocalization of the negative charge upon deprotonation. The pKa is approximately 9.1, making it soluble in alkaline solutions.
- **(2-Hydroxyacetyl)urea** (Neutral/Weakly Acidic): The acyclic acylurea proton is less acidic than the cyclic imide. While the acylurea motif (

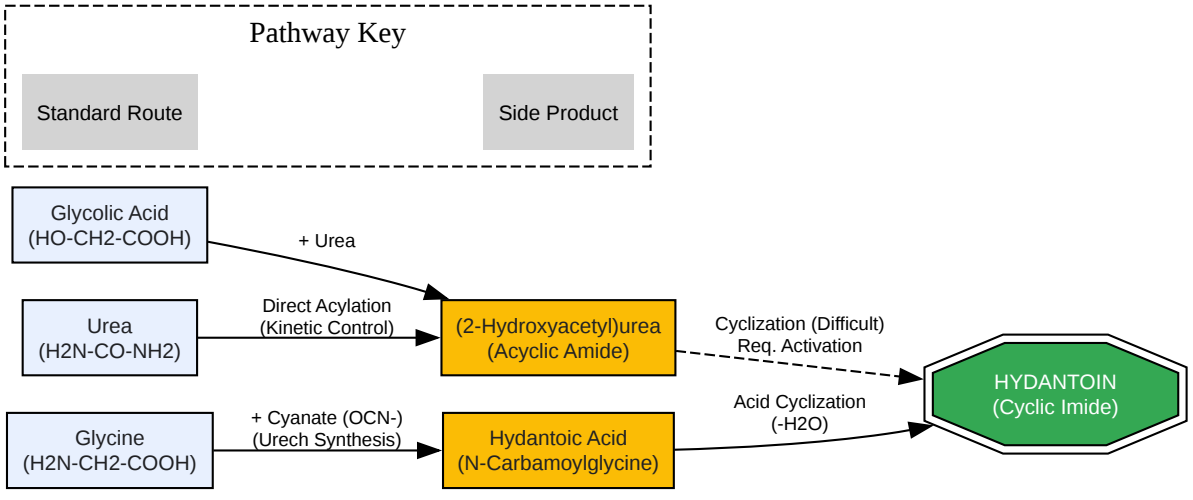
) is acidic (pKa ~13-14), it lacks the ring-strain-induced acidity and stability of the hydantoin anion.

Synthesis & Interconversion Pathways

The synthesis of these compounds follows divergent pathways. Hydantoin is thermodynamically favored under acidic cyclization conditions, whereas **(2-hydroxyacetyl)urea** is a kinetic product of direct acylation.

Mechanistic Flow

The following Graphviz diagram illustrates the synthetic divergence and the specific pathways for each compound.



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Figure 1: Synthetic divergence between the standard Urech synthesis of Hydantoin and the formation of **(2-Hydroxyacetyl)urea**.

Experimental Protocols

Protocol A: Synthesis of Hydantoin (Standard Urech Method)

- Principle: Reaction of glycine with potassium cyanate to form hydantoic acid, followed by acid-catalyzed cyclodehydration.
- Steps:
  - Dissolve Glycine (1.0 eq) in water.
  - Add Potassium Cyanate (1.1 eq) and heat to 60°C for 1 hour. (Forms Hydantoic Acid).
  - Add concentrated HCl (excess) and reflux at 100°C for 2 hours.
  - Cool to 0°C. Hydantoin crystallizes as a colorless solid.
- Key Outcome: High yield of the cyclic product.

Protocol B: Synthesis of **(2-Hydroxyacetyl)urea**

- Principle: Direct acylation of urea using a reactive glycolic acid derivative (e.g., glycolide or activated ester) without conditions that favor cyclization.
- Steps:
  - React Urea (excess) with Glycolide or 2-hydroxyacetyl chloride in an aprotic solvent (e.g., THF) at 0°C.
  - Maintain neutral pH to prevent cyclization.
  - Precipitate the acyclic urea derivative.
- Key Outcome: Isolation of the acyclic chain. Note: This compound is unstable and prone to hydrolysis or cyclization if heated in acid.

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Analytical Differentiation

Distinguishing these two species requires careful spectral analysis, as they share similar functional groups (amide, hydroxyl/carbonyl).

NMR Spectroscopy (&)

Signal	Hydantoin	(2-Hydroxyacetyl)urea
Methylene ( )	Singlet at ~3.9 - 4.1 ppm. Rigid ring environment.	Singlet/Doublet at ~4.0 - 4.2 ppm. Flexible chain, shifts vary with solvent H-bonding.
Amide Protons (NH)	Two distinct broad singlets: N1-H (~10.6 ppm) and N3-H (~8.0 ppm).	Multiple broad signals: Primary amide ( ) and Secondary amide ( ).
Carbonyl ( )	Two signals: C2 (~158 ppm) and C4 (~172 ppm).	Two signals: Urea C=O (~155 ppm) and Amide C=O (~170 ppm).

Diagnostic Test: In

, the hydantoin N1-H (imide) is highly deshielded (>10 ppm) and typically integrates 1:1 with the N3-H. The acyclic urea will show a characteristic

signal (integrating to 2H) which is absent in hydantoin.

IR Spectroscopy

- Hydantoin: Shows a characteristic doublet of carbonyl bands due to coupling in the cyclic imide system (approx. 1770

  and 1720

).
- **(2-Hydroxyacetyl)urea**: Shows broad, overlapping carbonyl stretches (Amide I/II) around 1650-1690

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, lacking the high-frequency strain band of the 5-membered ring.

Pharmacological Implications

The Hydantoin Scaffold

The hydantoin ring is a "privileged structure" in pharmacology. The N3-H group acts as a hydrogen bond donor, and the C2/C4 carbonyls act as acceptors.

- Mechanism: Phenytoin (5,5-diphenylhydantoin) stabilizes the inactive state of voltage-gated sodium channels.[2] The cyclic structure is essential for this binding geometry.
- Metabolism: Hydantoins are metabolized via ring hydroxylation or ring opening (by hydantoinase) to form hydantoic acid derivatives.

(2-Hydroxyacetyl)urea as an Impurity/Metabolite

(2-Hydroxyacetyl)urea is biologically relevant primarily as:

- A Hydrolysis Product: Under basic conditions, the hydantoin ring can open.[3] While N3-C4 cleavage yields hydantoic acid (common), N1-C2 cleavage (rare) or specific enzymatic pathways could yield **(2-hydroxyacetyl)urea**.
- A Prodrug Moiety: Acyclic ureides are sometimes designed to cyclize in vivo or improve solubility, but they lack the specific target engagement of the rigid hydantoin ring.

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